

A Comprehensive Technical Guide to 2-Octyldodecan-1-ol (CAS: 5333-42-6)

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Compound of Interest

Compound Name: 4-Octyldodecan-1-ol

Cat. No.: B047717

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Octyldodecan-1-ol, with the CAS number 5333-42-6, is a branched-chain primary alcohol, specifically a Guerbet alcohol. It is a colorless to yellowish, oily liquid characterized by its high molecular weight and hydrophobic nature.^[1] This versatile compound finds extensive application in the cosmetic and pharmaceutical industries as an emollient, emulsifier, opacifying agent, and solvent.^{[2][3]} Its branched structure confers unique properties, such as a low melting point and excellent spreadability, making it a valuable excipient in topical formulations.^{[4][5]}

Physicochemical Properties

The following tables summarize the key physicochemical properties of 2-octyldodecan-1-ol, compiled from various sources.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₄₂ O	[1][6]
Molecular Weight	298.55 g/mol	[1][6]
Appearance	Clear, colorless to yellowish, oily liquid	[1][2]
Odor	Odorless	[3]
Melting Point	-1 to 1 °C	[2][5][7]
Boiling Point	234-238 °C @ 33 mmHg	[2][5][7]
Density	0.838 g/mL at 25 °C	[2][7]
Refractive Index (n _{20/D})	1.453	[2][7]

Table 2: Solubility and Partitioning

Property	Value	Source(s)
Water Solubility	Practically insoluble	[2][3]
Solubility in Organic Solvents	Miscible with ethanol (96%)	[2][3]
logP (Octanol/Water Partition Coefficient)	9.2 (estimated)	[5][6]

Table 3: Safety and Handling

Property	Value	Source(s)
Flash Point	113 °C (235 °F) - Closed Cup	[5]
GHS Classification	Does not meet the criteria for classification	[8][9]
Storage	Store in a cool, dry, and well-ventilated place in tightly sealed containers.	[10]

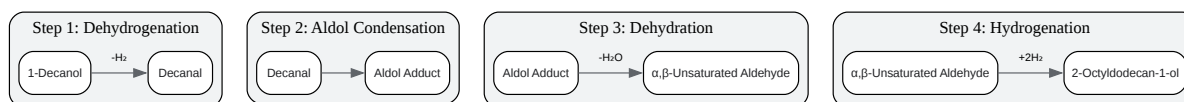
Synthesis

2-Octyldodecan-1-ol is primarily synthesized through the Guerbet condensation of 1-decanol. [4] This reaction involves the dimerization of a primary alcohol at elevated temperatures in the presence of a catalyst.

Guerbet Reaction Mechanism

The Guerbet reaction proceeds through a four-step mechanism:

- Dehydrogenation: The primary alcohol is oxidized to its corresponding aldehyde.
- Aldol Condensation: Two aldehyde molecules undergo an aldol condensation to form an α,β -unsaturated aldehyde.
- Dehydration: The aldol adduct loses a molecule of water.
- Hydrogenation: The unsaturated aldehyde is reduced to the final branched-chain primary alcohol.



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Caption: Guerbet reaction mechanism for the synthesis of 2-octyldodecan-1-ol.

Experimental Protocols

Quality Control Assay by Gas Chromatography (GC)

This protocol is adapted from the USP-NF monograph for Octyldodecanol and provides a method for determining the purity of 2-octyldodecan-1-ol.[8]

Objective: To quantify the amount of 2-octyldodecan-1-ol and related alcohols in a sample.

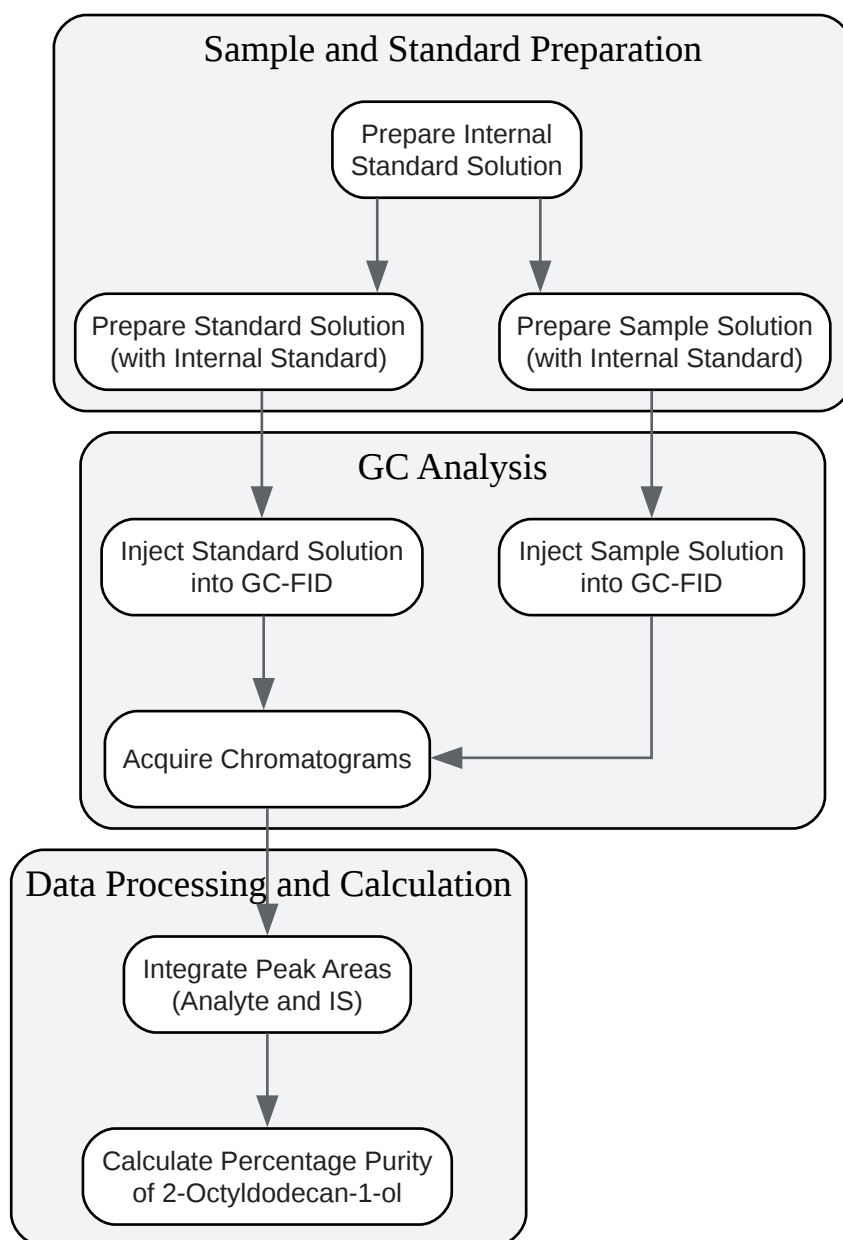
Materials:

- Gas chromatograph with a flame ionization detector (FID)
- Capillary column (e.g., 30 m x 0.32 mm, 0.25 μ m film)
- Helium or Hydrogen as carrier gas
- 2-Octyldodecan-1-ol reference standard
- 1-Pentadecanol (internal standard)
- Ethanol (solvent)
- Sample of 2-octyldodecan-1-ol

Procedure:

- Internal Standard Solution Preparation: Prepare a solution of 1-pentadecanol in ethanol at a concentration of 1 mg/mL.
- Standard Solution Preparation: Accurately weigh a quantity of 2-octyldodecan-1-ol reference standard and dissolve it in the Internal Standard Solution to obtain a known concentration.
- Sample Solution Preparation: Accurately weigh a quantity of the 2-octyldodecan-1-ol sample and dissolve it in the Internal Standard Solution to obtain a similar concentration as the Standard Solution.
- Chromatographic Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 300 °C
 - Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C

- Hold at 280 °C for 10 minutes
- Carrier Gas Flow Rate: Set to achieve a suitable retention time for the analyte and internal standard.
- Injection Volume: 1 µL
- Split Ratio: 50:1
- Analysis: Inject the Standard Solution and the Sample Solution into the gas chromatograph.
- Calculation: Calculate the percentage of 2-octyldodecan-1-ol in the sample using the peak areas of the analyte and the internal standard in both the standard and sample chromatograms.



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Caption: Workflow for the quality control assay of 2-octyldodecan-1-ol by GC.

Applications in Drug Development

2-Octyldodecan-1-ol is a widely used excipient in topical and transdermal drug delivery systems. Its primary functions in these formulations include:

- Emollient: It imparts a smooth and soft feel to the skin by forming a lubricating film.[3]

- **Solvent:** It can be used to dissolve active pharmaceutical ingredients (APIs), enhancing their solubility in the formulation.
- **Emulsion Stabilizer:** It helps to stabilize oil-in-water and water-in-oil emulsions, preventing phase separation.
- **Penetration Enhancer:** Its chemical properties can facilitate the penetration of APIs through the stratum corneum of the skin.

Due to its excellent safety profile and compatibility with many APIs and other excipients, 2-octyldodecan-1-ol is a valuable component in the development of creams, lotions, ointments, and transdermal patches.

Biological Activity and Safety

2-Octyldodecan-1-ol is generally regarded as a non-toxic and non-irritating material at the concentrations typically used in cosmetic and pharmaceutical products. It is not expected to have direct pharmacological effects or to be involved in biological signaling pathways. Studies have shown no adverse effects on reproductive organs.^[1] The primary safety considerations are related to good manufacturing practices and handling to avoid eye and skin irritation in its undiluted form.^[10]

Conclusion

2-Octyldodecan-1-ol is a well-characterized fatty alcohol with a unique combination of physicochemical properties that make it an invaluable excipient in the pharmaceutical and cosmetic industries. Its role as an emollient, solvent, and emulsion stabilizer is particularly crucial in the development of topical drug delivery systems. The established synthesis via the Guerbet reaction and the availability of standardized analytical methods for quality control ensure its consistent performance and safety in final products. For researchers and drug development professionals, a thorough understanding of its properties and applications is essential for formulating effective and elegant topical preparations.

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